

Comparative analysis of 6-Methoxy-4-(trifluoromethyl)nicotinamide and TFNA-AM

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Compound of Interest

Compound Name: 6-Methoxy-4-(trifluoromethyl)nicotinamide

Cat. No.: B061674

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Comparative Analysis: 6-Methoxy-4-(trifluoromethyl)nicotinamide and TFNA-AM

A direct comparative analysis between **6-Methoxy-4-(trifluoromethyl)nicotinamide** and 4-(trifluoromethyl)nicotinamide (TFNA-AM) is not feasible at this time due to a significant lack of publicly available scientific literature and experimental data on **6-Methoxy-4-(trifluoromethyl)nicotinamide**. Extensive searches have yielded no information regarding its biological activity, mechanism of action, or experimental evaluation.

In contrast, TFNA-AM is a well-documented compound, recognized as the active metabolite of the insecticide flonicamid. This guide will provide a comprehensive overview of the known properties and mechanisms of TFNA-AM, and offer a speculative perspective on the potential characteristics of **6-Methoxy-4-(trifluoromethyl)nicotinamide** based on the structure-activity relationships of related compounds.

I. Overview of 4-(Trifluoromethyl)nicotinamide (TFNA-AM)

TFNA-AM is a potent insecticidal compound that acts as a modulator of chordotonal organs, which are sensory receptors in insects responsible for hearing and proprioception.^{[1][2]} It is the biologically active form of the pro-insecticide flonicamid.^[1]

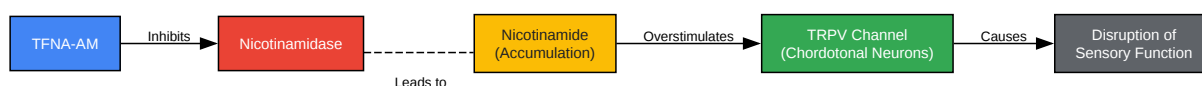
Physicochemical Properties

Property	Value
IUPAC Name	4-(trifluoromethyl)pyridine-3-carboxamide
CAS Number	158062-71-6
Molecular Formula	C ₇ H ₅ F ₃ N ₂ O
Molecular Weight	190.12 g/mol

Mechanism of Action

TFNA-AM functions by inhibiting the enzyme nicotinamidase in insects.[3] This inhibition leads to the accumulation of nicotinamide, which in turn causes an overstimulation of Transient Receptor Potential Vanilloid (TRPV) channels in the chordotonal neurons.[3] This disruption of the sensory neurons' function leads to uncoordinated movement, cessation of feeding, and eventual death of the insect.[1][3]

Signaling Pathway of TFNA-AM



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Caption: Signaling pathway of TFNA-AM in insect chordotonal neurons.

Experimental Data

While specific quantitative data from direct comparative studies are unavailable, the insecticidal activity of TFNA-AM has been established in various studies. For instance, it has been shown to potently stimulate both locust and fly chordotonal organs.[1]

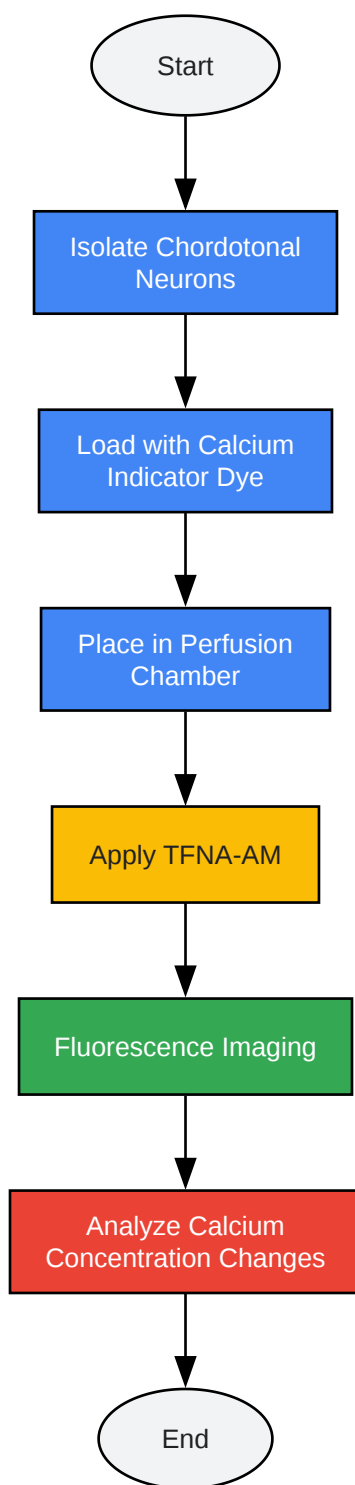
Experimental Protocols

Calcium Imaging in Chordotonal Neurons

A common method to assess the activity of compounds like TFNA-AM is through calcium imaging in insect neurons.

- **Preparation of Neurons:** Isolate chordotonal neurons from the target insect species (e.g., *Drosophila melanogaster* larvae).
- **Loading with Calcium Indicator:** Incubate the neurons with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM).
- **Perfusion System:** Place the loaded neurons in a perfusion chamber on a microscope stage.
- **Compound Application:** Perfuse the neurons with a saline solution containing a specific concentration of TFNA-AM.
- **Imaging:** Excite the fluorescent dye at appropriate wavelengths and record the changes in fluorescence intensity, which correspond to changes in intracellular calcium concentration. An increase in fluorescence indicates neuronal activation.

Experimental Workflow for Assessing Neuronal Activity



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Caption: Workflow for calcium imaging to measure neuronal response to TFNA-AM.

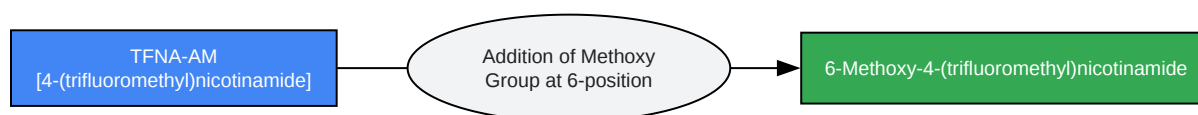
II. Speculative Analysis of 6-Methoxy-4-(trifluoromethyl)nicotinamide

In the absence of direct experimental data, we can hypothesize about the potential properties of **6-Methoxy-4-(trifluoromethyl)nicotinamide** by examining its structural relationship to TFNA-AM and other known nicotinamide derivatives.

Structural Comparison

The key structural difference is the presence of a methoxy group (-OCH₃) at the 6-position of the pyridine ring in **6-Methoxy-4-(trifluoromethyl)nicotinamide**.

Logical Relationship of Structural Modification



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Caption: Structural modification from TFNA-AM to its 6-methoxy derivative.

Potential Impact of the Methoxy Group

The introduction of a methoxy group could have several effects on the molecule's properties:

- **Electronic Effects:** The methoxy group is an electron-donating group, which could alter the electron density of the pyridine ring. This might influence the molecule's ability to bind to its target, potentially increasing or decreasing its affinity and efficacy.
- **Metabolic Stability:** The methoxy group could provide a site for metabolism (e.g., O-demethylation) by cytochrome P450 enzymes. This could affect the compound's pharmacokinetic profile, potentially leading to a shorter half-life compared to TFNA-AM.
- **Solubility and Lipophilicity:** The methoxy group would likely increase the lipophilicity of the molecule, which could affect its absorption, distribution, and ability to cross biological membranes.

Hypothesized Research Directions

To elucidate the properties of **6-Methoxy-4-(trifluoromethyl)nicotinamide**, the following experimental approaches would be necessary:

- **Synthesis:** Chemical synthesis of the compound with high purity.
- **In Vitro Target-Based Assays:** Testing its inhibitory activity against nicotinamidase.
- **Cell-Based Assays:** Utilizing calcium imaging in insect chordotonal neurons to assess its effect on TRPV channel activity.
- **Insecticidal Activity Assays:** Performing bioassays on various insect species to determine its efficacy as an insecticide.
- **Pharmacokinetic Studies:** Investigating its absorption, distribution, metabolism, and excretion in a suitable animal model.

Conclusion

While TFNA-AM is a well-characterized insecticide with a defined mechanism of action, **6-Methoxy-4-(trifluoromethyl)nicotinamide** remains an uncharacterized compound. The addition of a methoxy group to the TFNA-AM structure could significantly alter its biological activity and pharmacokinetic properties. Future research is required to synthesize and evaluate this derivative to determine if it possesses any advantageous properties over TFNA-AM or other existing insecticides. Without such data, any comparison remains purely speculative.

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References

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